

physicochemical properties of 1,1,1,3,3-pentafluoropropane

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Compound of Interest

Compound Name: 1,1,1,3,3-Pentafluoropropane

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An In-depth Technical Guide on the Physicochemical Properties of **1,1,1,3,3-Pentafluoropropane** (HFC-245fa)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,1,3,3-Pentafluoropropane, also known as HFC-245fa, is a hydrofluorocarbon with the chemical formula $\text{CF}_3\text{CH}_2\text{CHF}_2$.^[1] It is a colorless and volatile liquid or gas at room temperature with a faint ethereal odor.^[2] Due to its thermodynamic properties, it has been utilized as a refrigerant, a blowing agent for foam insulation, and in other industrial applications.^{[1][3]} Unlike chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs), HFC-245fa has no ozone depletion potential.^[4] This document provides a comprehensive overview of the core physicochemical properties of **1,1,1,3,3-pentafluoropropane**, intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Physicochemical Properties

The key physicochemical properties of **1,1,1,3,3-pentafluoropropane** are summarized in the tables below. These properties are crucial for understanding its behavior in various physical and chemical processes.

General and Molecular Properties

Property	Value	Reference
Chemical Name	1,1,1,3,3-Pentafluoropropane	[5]
Synonyms	HFC-245fa, R-245fa	[4]
CAS Number	460-73-1	[6]
Molecular Formula	C3H3F5	[6]
Molecular Weight	134.05 g/mol	[5]
Appearance	Colorless gas or liquid	[2]
Odor	Faint ethereal	[2]

Thermodynamic Properties

Property	Value	Conditions	Reference
Boiling Point	15.3 °C (288.45 K)	at 1 atm	[7]
Melting Point	-103 °C (-153.4 °F)	[1]	[1]
Critical Temperature	Not Available	[8]	
Vapor Pressure	1,227 hPa	at 20 °C (68 °F)	
3,882 hPa	at 54.4 °C (129.9 °F)	[1]	[1]
Liquid Density	1.32 g/cm ³	at 20 °C (68 °F)	
1404.1 kg/m ³	at 0 °C (liquid, 1 bar)	[4]	
Vapor Density	5.84 kg/m ³	at 15 °C (vapor, 1 bar)	[4]
Flash Point	None	[7]	[8]
Autoignition Temperature	412 °C (773.6 °F)	[8]	

Transport and Other Properties

Property	Value	Conditions	Reference
Solubility in Water	0.13 g/L	[1]	
Dynamic Viscosity	Data available over a range of temperatures and pressures	[9]	
Vapor Thermal Conductivity	12.50 mW/m·K	at 25 °C	[7]
Octanol/Water Partition Coefficient (log P)	1.68	[4]	
Global Warming Potential (100-year)	950	[4]	
Ozone Depletion Potential	0	[4]	

Experimental Protocols

The determination of the physicochemical properties of **1,1,1,3,3-pentafluoropropane** involves various established experimental techniques. Below are detailed methodologies for key experiments.

Determination of Vapor Pressure

The vapor pressure of HFC-245fa can be measured using a constant-volume apparatus.[10]

Methodology:

- **Apparatus Setup:** A constant-volume cell of known volume is utilized. The cell is connected to a pressure transducer and a temperature control system.
- **Sample Preparation:** A sample of high-purity **1,1,1,3,3-pentafluoropropane** is introduced into the evacuated constant-volume cell. The mass of the sample is accurately determined.

- **Temperature Control:** The temperature of the cell is precisely controlled using a thermostat bath or a similar device.
- **Equilibrium:** The sample is allowed to reach thermal equilibrium at a set temperature.
- **Pressure Measurement:** The pressure inside the cell is measured using a calibrated pressure transducer.
- **Data Collection:** The vapor pressure is recorded at various temperatures. The experimental data can then be fitted to a vapor pressure equation, such as the Antoine or Wagner equation, to describe the relationship between vapor pressure and temperature.[\[10\]](#)[\[11\]](#)

Determination of Liquid Density

The density of liquid HFC-245fa can be measured using a high-pressure vibrating tube densimeter.[\[10\]](#)

Methodology:

- **Apparatus:** A vibrating tube densimeter is employed. The instrument measures the oscillation period of a U-shaped tube filled with the sample.
- **Calibration:** The densimeter is calibrated using fluids of known density, such as water and vacuum, at various temperatures and pressures.
- **Sample Loading:** The liquid sample of **1,1,1,3,3-pentafluoropropane** is introduced into the vibrating tube.
- **Temperature and Pressure Control:** The temperature and pressure of the sample are controlled and monitored.
- **Measurement:** The oscillation period of the tube is measured, which is directly related to the density of the fluid.
- **Data Analysis:** The density is calculated from the measured oscillation period using the calibration data. The experimental results can be correlated with equations of state, such as the Tait equation.[\[10\]](#)

Determination of Viscosity

The viscosity of liquid and gaseous HFC-245fa can be determined using a vibrating-wire viscometer or an oscillating disk viscometer.^{[9][10]}

Methodology (Vibrating-Wire Viscometer):^[9]

- **Apparatus:** The viscometer consists of a taut wire that is made to oscillate in the fluid sample.
- **Measurement Principle:** The viscosity of the fluid is determined from the damping of the wire's oscillations.
- **Sample Environment:** The sample is maintained at a constant temperature and pressure.
- **Data Acquisition:** The instrument measures the resonance frequency and bandwidth of the oscillating wire.
- **Calculation:** The viscosity is calculated from these measurements using a theoretical model that relates the fluid's viscosity and density to the damping of the wire's vibration.
- **Uncertainty:** The combined expanded uncertainty of these results with a level of confidence of 0.95 ($k = 2$) is about $\pm 2.8 \%$.^[12]

Determination of Thermal Conductivity

The thermal conductivity of HFC-245fa can be measured using a transient hot-wire apparatus.^{[3][13]}

Methodology:^{[3][14][15]}

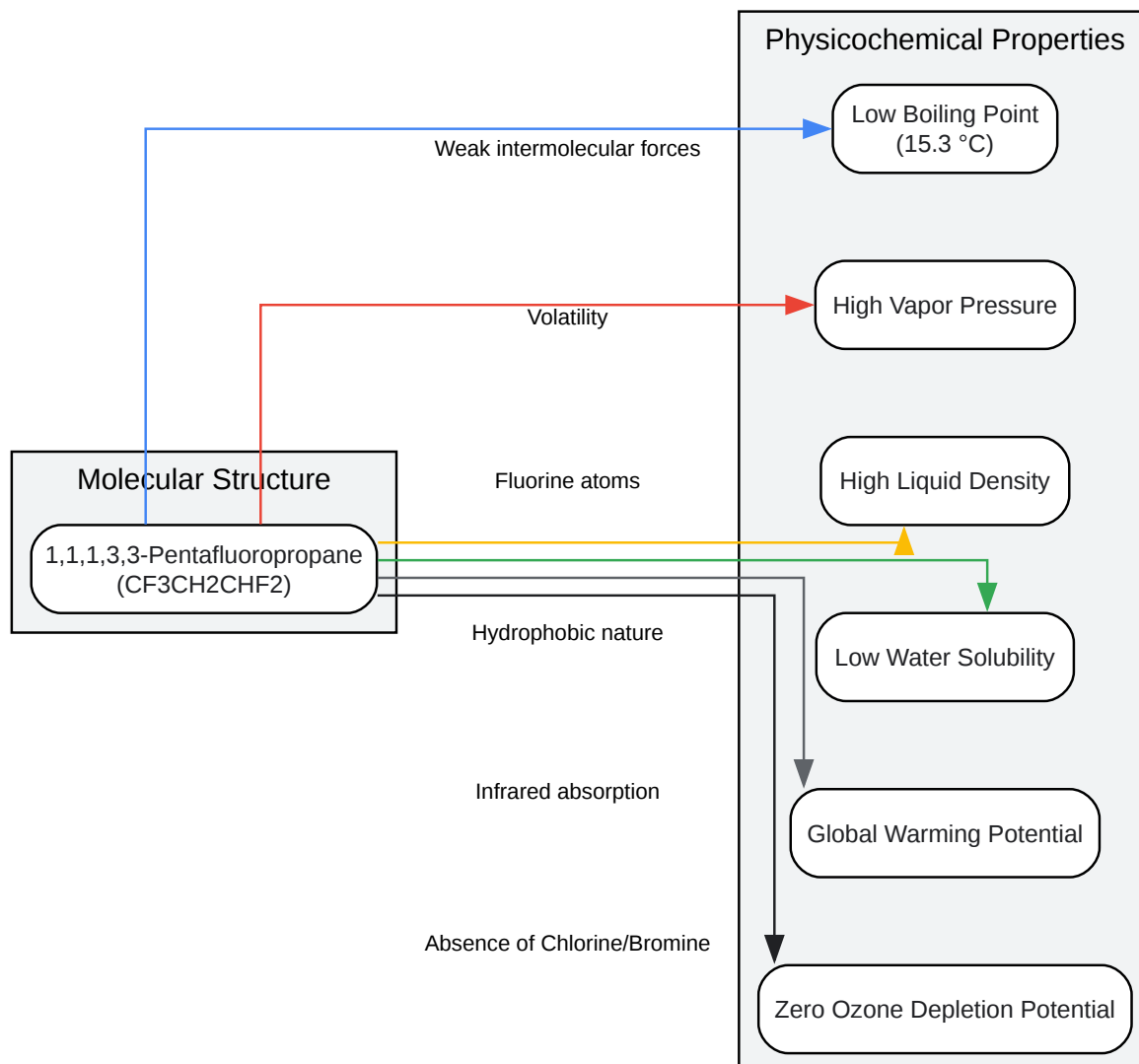
- **Apparatus:** The instrument consists of two thin platinum wires suspended in the fluid. One wire acts as a heating element and the other as a temperature sensor.
- **Measurement Principle:** A step voltage is applied to the heating wire, causing its temperature to rise. The rate of this temperature rise is dependent on the thermal conductivity of the surrounding fluid.

- Data Collection: The temperature increase of the wire is measured as a function of time.
- Calculation: The thermal conductivity is determined by fitting the experimental data to a theoretical model that describes the transient heat transfer from a line source.
- Experimental Range: This method has been used to measure the thermal conductivity of liquid HFC-245fa over a temperature range of 173–344 K and a pressure range of 0.1–71 MPa.[3] The experimental data reported have an expanded uncertainty of less than 1%.[3]

Visualizations

Molecular Structure and Physicochemical Properties

The following diagram illustrates the relationship between the molecular structure of **1,1,1,3,3-pentafluoropropane** and its key physicochemical properties.

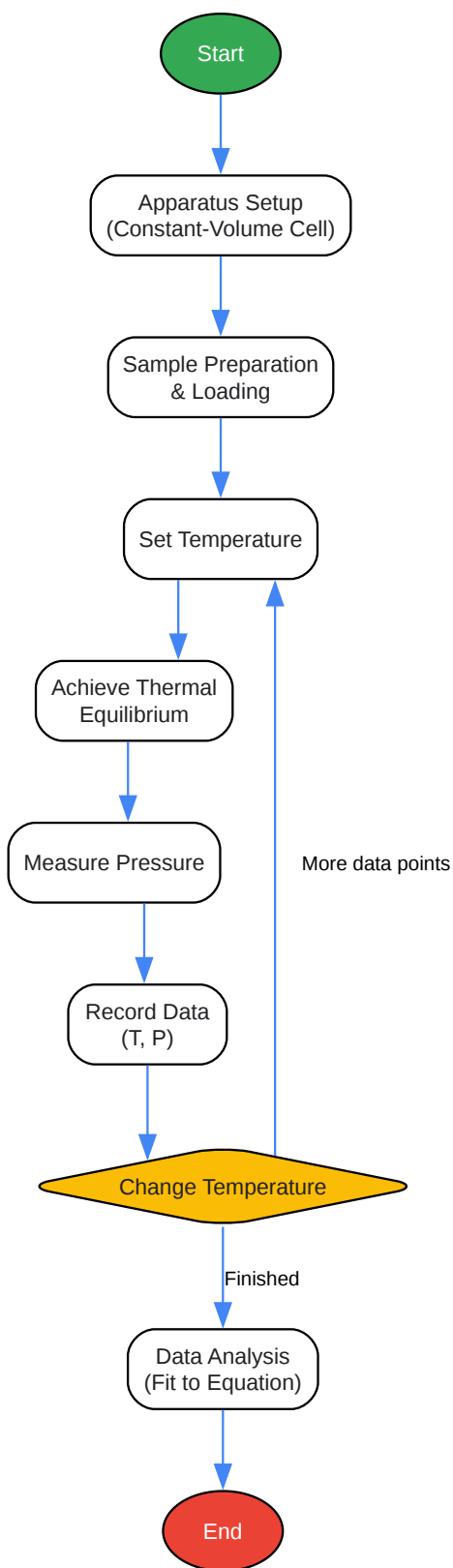


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Caption: Relationship between molecular structure and properties of HFC-245fa.

Experimental Workflow for Vapor Pressure Determination

The diagram below outlines a typical experimental workflow for determining the vapor pressure of a volatile compound like **1,1,1,3,3-pentafluoropropane**.



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Caption: Workflow for vapor pressure measurement.

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